

# Unveiling Thioformic Acid: A Journey from Terrestrial Synthesis to Interstellar Space

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An In-depth Technical Guide on the Discovery, History, and Properties of the Simplest Thiocarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

## Abstract

Thioformic acid ( $\text{CH}_2\text{OS}$ ), the simplest thiocarboxylic acid, stands as a molecule of fundamental interest, bridging the gap between simple organic chemistry and the complex molecular landscapes of interstellar space. This technical guide provides a comprehensive overview of the discovery and history of thioformic acid, detailing its synthesis, structural properties, and spectroscopic characterization. We present a compilation of quantitative data, detailed experimental protocols for both historical and contemporary synthetic methods, and visualizations of key chemical pathways. This document serves as a core reference for researchers in organic synthesis, astrochemistry, and drug development, offering insights into the unique chemistry of this foundational sulfur-containing organic acid.

## Introduction

Thioformic acid, the sulfur analogue of formic acid, is a reactive organic compound that exists in two tautomeric forms: the S-acid (thiol form,  $\text{HC}(=\text{O})\text{SH}$ ) and the O-acid (thione form,  $\text{HC}(=\text{S})\text{OH}$ ).<sup>[1]</sup> While the thiol form is generally more stable, the equilibrium between the two is influenced by the surrounding environment.<sup>[1]</sup> Long a subject of theoretical and spectroscopic curiosity, thioformic acid has gained significant recent attention following its detection in the

interstellar medium, highlighting its potential role in the prebiotic chemistry of the cosmos.<sup>[2][3]</sup> This guide delves into the terrestrial discovery and synthesis of thioformic acid, its detailed physicochemical properties, and the modern understanding of its formation in extraterrestrial environments.

## Historical Discovery and Synthesis

While the precise first synthesis of thioformic acid is not prominently documented in readily available literature, the study of thiocarboxylic acids, in general, dates back to the 19th and early 20th centuries. The synthesis of its close analogue, thioacetic acid, was reported in the mid-19th century. General methods for the synthesis of thiocarboxylic acids often involve the reaction of an acid chloride with a hydrosulfide salt.<sup>[4]</sup>

A significant milestone in the characterization of thioformic acid was the work of Hocking and Winnewisser in 1976, who reported on its rotational spectra. This work provided the first detailed experimental insights into its molecular structure and geometry.

## General Laboratory Synthesis of Thiocarboxylic Acids

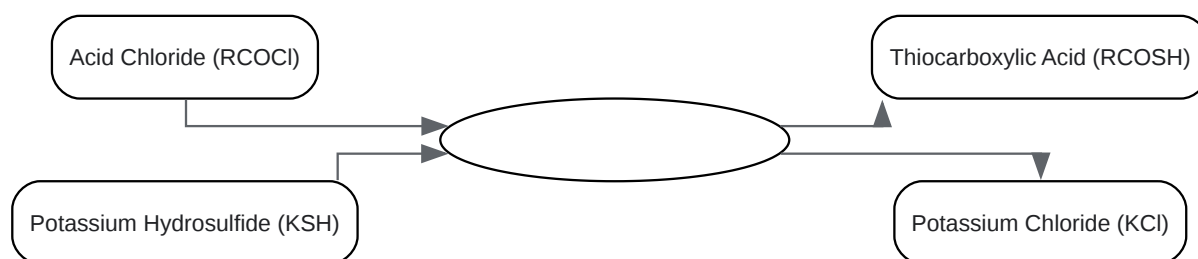
A common laboratory method for the preparation of thiocarboxylic acids, which can be adapted for thioformic acid, involves the reaction of the corresponding acid chloride with potassium hydrosulfide.

### Experimental Protocol: General Synthesis of a Thiocarboxylic S-Acid

- Materials:
  - Acid chloride (e.g., formyl chloride, although unstable) or a suitable precursor.
  - Potassium hydrosulfide (KSH).
  - Anhydrous solvent (e.g., diethyl ether, tetrahydrofuran).
  - Inert atmosphere (e.g., nitrogen or argon).
- Procedure:

- A solution of potassium hydrosulfide in the chosen anhydrous solvent is prepared under an inert atmosphere.
- The solution is typically cooled in an ice bath to control the reaction temperature.
- The acid chloride is added dropwise to the stirred KSH solution. The reaction is exothermic.
- After the addition is complete, the reaction mixture is stirred for a specified period, often several hours, at a controlled temperature.
- The reaction is quenched by the addition of a weak acid or water.
- The product thiocarboxylic acid is then extracted from the aqueous layer using an organic solvent.
- The organic extracts are combined, dried over an anhydrous drying agent (e.g., sodium sulfate), and the solvent is removed under reduced pressure to yield the crude thiocarboxylic acid.
- Purification can be achieved through distillation or chromatography, though the instability of lower molecular weight thiocarboxylic acids like thioformic acid presents a significant challenge.

#### Logical Relationship of General Thiocarboxylic Acid Synthesis



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Caption: General synthesis of thiocarboxylic acids.

# Physicochemical Properties and Spectroscopic Data

Thioformic acid is a colorless, pungent liquid. Its fundamental properties have been elucidated through a combination of experimental spectroscopy and computational studies.

## Molecular Structure

Experimental determination of the molecular structure of thioformic acid has been primarily achieved through microwave spectroscopy. The molecule exists as two planar conformers, cis and trans, with the trans form being the more stable.

Table 1: Experimental and Calculated Structural Parameters of Thioformic Acid

Parameter	trans-Thioformic Acid (Experimental)	cis-Thioformic Acid (Calculated)	Reference
Bond Lengths (Å)			
C=O	1.205 ± 0.003	1.203 ± 0.003	
C-S	1.768 ± 0.003	1.771 ± 0.003	
S-H	1.354 ± 0.002	1.335 ± 0.002	
C-H	1.104 ± 0.003	1.104 ± 0.003	
Bond Angles (°)			
∠OCS	125.9 ± 0.3	122.5 ± 0.3	
∠HSC	92.5 ± 0.2	94.9 ± 0.2	
∠HCS	111.0 ± 0.2	114.4 ± 0.2	

## Spectroscopic Data

The spectroscopic signature of thioformic acid is crucial for its identification, both in the laboratory and in astronomical observations.

Table 2: Key Vibrational Frequencies of Thioformic Acid

Vibrational Mode	trans-Thioformic Acid (cm <sup>-1</sup> )	cis-Thioformic Acid (cm <sup>-1</sup> )	Reference
O-H Stretch	~3570	~3570	
C-H Stretch	~2950	~2950	
C=O Stretch	~1770	~1770	
S-H Stretch	~2580	~2580	
C-S Stretch	~860	~860	

Table 3: Rotational Constants of trans-Thioformic Acid

Rotational Constant	Value (MHz)	Reference
A	49033.5	
B	5895.9	
C	5258.3	

## Modern Developments: Astro-chemical Significance

The recent detection of thioformic acid in the giant molecular cloud G+0.693–0.027 and the hot core G31.41+0.31 has opened a new chapter in the study of this molecule. Its presence in these star-forming regions suggests that it may be a key intermediate in the formation of more complex, prebiotic sulfur-containing molecules.

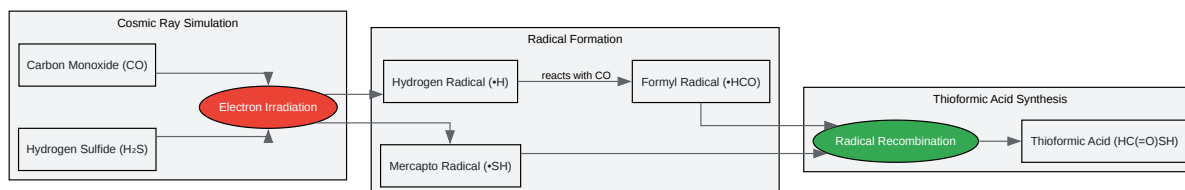
A 2022 study by Wang et al. demonstrated a plausible formation pathway for thioformic acid in interstellar ice analogues. This research provides a crucial link between simple molecular precursors and the organic inventory of our galaxy.

## Formation in Interstellar Ice Analogues

Experimental Protocol: Synthesis of Thioformic Acid in Interstellar Ice Analogues

- Apparatus:
  - Ultra-high vacuum (UHV) chamber.
  - Cryogenically cooled substrate (e.g., rhodium-coated silver) capable of reaching temperatures as low as 5 K.
  - Gas deposition system.
  - Electron gun for irradiation.
  - Temperature-programmed desorption (TPD) apparatus.
  - Photoionization reflectron time-of-flight mass spectrometer (PI-ReTOF-MS).
- Procedure:
  - A gas mixture of carbon monoxide (CO) and hydrogen sulfide (H<sub>2</sub>S) is prepared.
  - The gas mixture is deposited onto the cryogenically cooled substrate at 5 K to form an ice analogue.
  - The ice is irradiated with energetic electrons to simulate cosmic rays.
  - The substrate is then heated at a controlled rate (temperature-programmed desorption).
  - Sublimating molecules are photoionized using a vacuum ultraviolet (VUV) source and detected by the PI-ReTOF-MS.

### Signaling Pathway for Interstellar Thioformic Acid Formation



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Caption: Formation pathway of thioformic acid in interstellar ices.

## Conclusion and Future Outlook

Thioformic acid, from its early characterization in terrestrial laboratories to its recent discovery in the vastness of interstellar space, continues to be a molecule of significant scientific interest. Its fundamental structure and reactivity provide a basis for understanding more complex thiocarboxylic acids, some of which may have applications in drug development. Furthermore, its role in astrochemistry is a burgeoning field of research, with implications for our understanding of the origins of life. Future studies will likely focus on refining laboratory synthesis techniques, exploring the full extent of its reactivity, and further mapping its distribution and chemical evolution in the cosmos. This foundational molecule, the simplest of its kind, promises to remain a key player in both fundamental and applied chemical research.

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- To cite this document: BenchChem. [Unveiling Thioformic Acid: A Journey from Terrestrial Synthesis to Interstellar Space]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b608715#discovery-and-history-of-thioformic-acid>]

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